

Navigating the Solubility Landscape of Dlin-MeOH in Common Organic Solvents

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Compound of Interest

Compound Name: *Dlin-MeOH*

Cat. No.: *B10856944*

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For researchers, scientists, and drug development professionals, understanding the solubility of key lipid components like **Dlin-MeOH** is paramount for successful formulation and delivery of nucleic acid-based therapeutics. This in-depth technical guide provides a comprehensive overview of the solubility of **Dlin-MeOH** in various common organic solvents, complete with quantitative data, detailed experimental protocols, and a visual representation of the solubility determination workflow.

Dlin-MeOH, a critical intermediate in the synthesis of the ionizable cationic lipid DLin-MC3-DMA, plays a pivotal role in the formulation of lipid nanoparticles (LNPs) for siRNA delivery. Its solubility characteristics directly impact the manufacturing process, stability, and overall efficacy of the final drug product.

Quantitative Solubility Data

The solubility of **Dlin-MeOH** has been reported in several common organic solvents. The following table summarizes the available quantitative data, providing a clear comparison for formulation development.

Solvent	Solubility	Molar Concentration (mM)	Conditions/Notes
Ethanol	≥10 mg/mL[1][2]	≥18.91	-
Dimethyl Sulfoxide (DMSO)	1 - 10 mg/mL (Sparingly Soluble)[1][2]	1.89 - 18.91	-
Dimethyl Sulfoxide (DMSO)	100 mg/mL[3]	189.06	Requires sonication to achieve dissolution.

Note: The molecular weight of **Dlin-MeOH** is approximately 528.94 g/mol .

It is important to note the discrepancy in the reported solubility of **Dlin-MeOH** in DMSO. While some sources indicate it is sparingly soluble, another suggests a significantly higher solubility can be achieved with the aid of ultrasonication. This highlights the importance of experimental conditions in determining solubility. **Dlin-MeOH** is often supplied as a solution in ethanol, indicating its good solubility in this solvent.

Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of **Dlin-MeOH** are not readily available in the public domain, a general methodology can be outlined based on standard laboratory practices for assessing the solubility of lipid compounds.

Objective: To determine the saturation solubility of **Dlin-MeOH** in a given organic solvent at a specified temperature.

Materials:

- **Dlin-MeOH**
- Selected organic solvents (e.g., ethanol, DMSO, chloroform, dichloromethane)
- Analytical balance

- Vortex mixer
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., Evaporative Light Scattering Detector - ELSD, or Mass Spectrometer - MS)
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

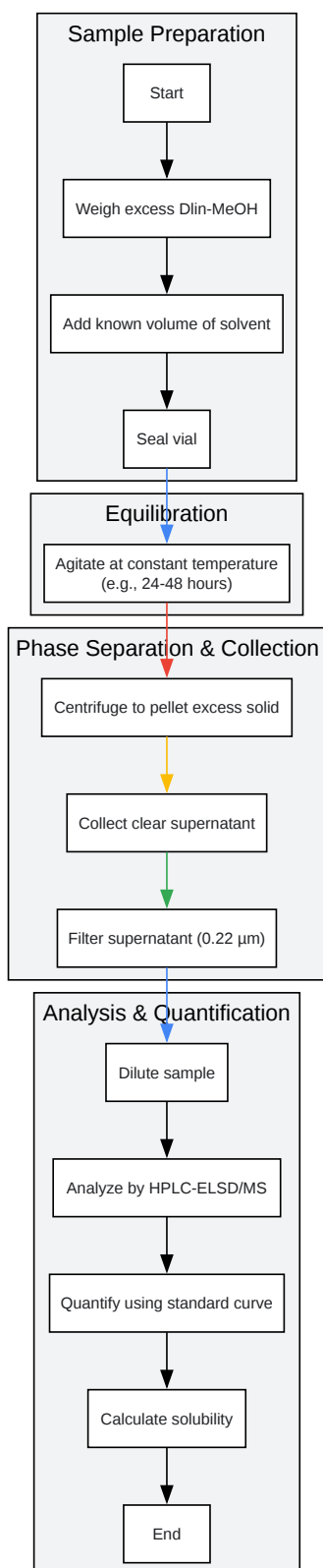
Procedure:

- Preparation of Supersaturated Solutions:
 - Accurately weigh an excess amount of **Dlin-MeOH** and add it to a known volume of the selected organic solvent in a sealed vial. The amount of **Dlin-MeOH** should be more than what is expected to dissolve.
 - Tightly cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or incubator set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation:
 - After equilibration, centrifuge the vials at a high speed to pellet the excess, undissolved **Dlin-MeOH**.
- Sample Collection and Dilution:

- Carefully collect an aliquot of the clear supernatant without disturbing the solid pellet.
- Immediately filter the supernatant through a 0.22 μm syringe filter to remove any remaining particulate matter.
- Accurately dilute the filtered solution with the same solvent to a concentration suitable for the analytical method.
- Quantification:
 - Analyze the diluted sample using a calibrated HPLC-ELSD or HPLC-MS method to determine the concentration of **Dlin-MeOH**.
 - Prepare a standard curve of **Dlin-MeOH** of known concentrations in the same solvent to quantify the sample.
- Calculation:
 - Calculate the original concentration of **Dlin-MeOH** in the saturated solution by multiplying the measured concentration by the dilution factor. This value represents the solubility of **Dlin-MeOH** in the tested solvent at the specified temperature.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow of the experimental protocol for determining the solubility of **Dlin-MeOH**.



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